

charge transfer resistance comparison nickel selenate

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Compound Focus: Nickel selenate

CAS No.: 15060-62-5

Cat. No.: S1511201

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Performance of Related Nickel Compounds

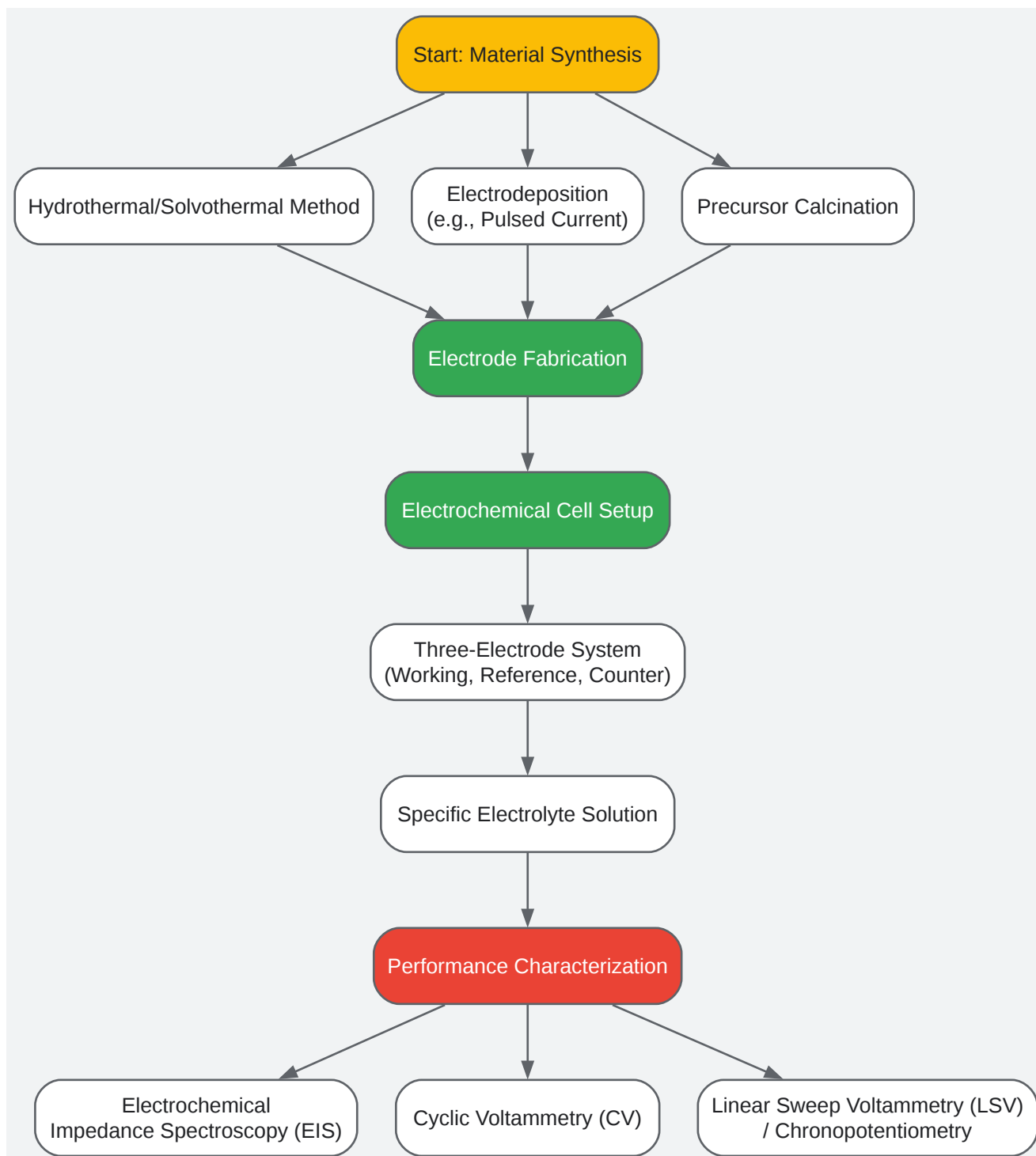
While data for **nickel selenate** is unavailable, the table below summarizes the electrochemical performance of several related nickel compounds from research contexts for your reference.

Material	Application	Key Performance Metrics	Charge Transfer Resistance	Citation
NiS _{0.7} /NiO _{0.3} heterostructure	Methanol Oxidation Reaction (MOR)	Current density of 837 mA cm ⁻² at 0.6 V	Lowest charge transfer resistance among the composites tested [1]	
NiS-rGO-Ni/NF electrode	Methanol Oxidation Reaction (MOR)	Significantly higher current density, lower Tafel slope	Significantly reduced charge transfer resistance [2]	
NiS ₂ @NPCTs/S cathode	Room-Temperature Na-S Batteries	High initial capacity of 960 mA h g ⁻¹ at 1 A g ⁻¹	Strong adsorption & high conversion of polysulfides indicate good kinetics [3]	

Material	Application	Key Performance Metrics	Charge Transfer Resistance	Citation
NiSe-1 (nanoparticles)	Dye-Sensitized Solar Cells (CE)	Power conversion efficiency of 7.82%	~14.39 Ω (lower than NiSe-2 and Pt) [4]	
NiSe-2 (nanosheets)	Dye-Sensitized Solar Cells (CE)	Power conversion efficiency of 6.90%	Higher than NiSe-1 [4]	

Experimental Methods for Electrochemical Characterization

The performance data for the related nickel compounds were derived from standardized electrochemical experiments. The workflow below outlines the general process for synthesizing and evaluating these materials.



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The characterization techniques provide complementary information:

- **Electrochemical Impedance Spectroscopy (EIS):** This is the primary technique for determining **charge transfer resistance**. It applies a small amplitude alternating current signal across a range of frequencies to the electrode and measures the impedance response [5]. The data is often presented

as a Nyquist plot, and the charge transfer resistance (R_{ct}) is a key parameter extracted from the diameter of the semicircle in the plot [4] [2].

- **Cyclic Voltammetry (CV):** Used to study the redox behavior and electrocatalytic activity of a material. Parameters like peak current and peak potential separation offer insights into reaction kinetics [4] [1].
- **Linear Sweep Voltammetry (LSV) & Chronopotentiometry:** LSV measures current response to a linearly changing voltage, providing metrics like onset potential and Tafel slope for reactions like Hydrogen Evolution (HER) or Methanol Oxidation (MOR) [2] [6]. Chronopotentiometry tests stability by measuring voltage change over time at a fixed current [6].

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References

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